

An In-depth Technical Guide to the Safe Handling of Propyl Hexanoate

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Compound of Interest

Compound Name: *Propyl hexanoate*

Cat. No.: *B1201940*

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Introduction

Propyl hexanoate (CAS No. 626-77-7), also known as n-**propyl hexanoate** or propyl caproate, is an organic ester with the molecular formula $C_9H_{18}O_2$.^{[1][2]} It is a colorless liquid recognized for its characteristic fruity aroma, often described as resembling pineapple or blackberry.^{[2][3]} This property makes it a valuable compound in the flavor and fragrance industries.^[3] Additionally, its properties as a solvent for polar organic compounds lend it to applications in chemical synthesis and various industrial formulations. Given its use in laboratory and industrial settings, a thorough understanding of its safety profile and handling precautions is essential for researchers, scientists, and drug development professionals. This guide provides a comprehensive overview of the safety data, handling procedures, and emergency responses related to **propyl hexanoate**.


Physical and Chemical Properties

Propyl hexanoate is a flammable liquid with low water solubility. Its key physical and chemical properties are summarized below. This data is critical for designing safe experimental setups, storage solutions, and emergency plans.

Property	Value	Source(s)
Molecular Weight	158.24 g/mol	
Appearance	Clear, colorless liquid	
Boiling Point	186 - 187 °C (367 - 369 °F)	
Melting Point	-68 to -69 °C (-90 to -92 °F)	
Flash Point	52 °C (125.6 °F) - Closed Cup	
Density	0.867 g/mL at 25 °C	
Refractive Index	n _{20/D} 1.410 - 1.412	
Water Solubility	Practically insoluble; Predicted: 0.39 g/L	

Hazard Identification and Classification

Propyl hexanoate is classified as a flammable liquid. Adherence to safety protocols for handling flammable materials is mandatory.

Hazard Classification	Category	GHS Hazard Statement	Signal Word	Pictogram
Flammable Liquids	Category 3	H226: Flammable liquid and vapor	Warning	

Sources:

Toxicological Profile

While widely used as a flavoring agent and considered "Generally Recognized As Safe" (GRAS) for this purpose by FEMA (Flavor and Extract Manufacturers Association), comprehensive toxicological data is limited. Safety data sheets indicate that the chemical, physical, and toxicological properties have not been thoroughly investigated.

Toxicity Endpoint	Result	Source(s)
Acute Toxicity	No data available	
Skin Corrosion/Irritation	No data available	
Serious Eye Damage/Irritation	No data available	
Respiratory or Skin Sensitization	No data available	
Germ Cell Mutagenicity	No data available	
Carcinogenicity	Not identified as a carcinogen by IARC, ACGIH, NTP, or OSHA	
Reproductive Toxicity	No data available	
Specific Target Organ Toxicity (Single & Repeated Exposure)	No data available	

Handling Precautions and Experimental Protocols

Safe handling of **propyl hexanoate** requires stringent controls to mitigate its primary hazard as a flammable liquid. The following protocols are essential for minimizing risk in a laboratory or industrial setting.

Engineering Controls

- Work should be conducted in a well-ventilated area, preferably within a chemical fume hood to avoid inhalation of vapors.
- Use explosion-proof electrical, ventilating, and lighting equipment to prevent ignition.
- An emergency eyewash station and safety shower must be readily accessible.

Personal Protective Equipment (PPE)

- Eye and Face Protection: Wear chemical safety goggles or a face shield conforming to NIOSH (US) or EN 166 (EU) standards.

- **Skin Protection:** Wear chemically resistant gloves (e.g., nitrile rubber). Gloves should be inspected before use and disposed of properly after handling. A lab coat or other protective clothing is required to prevent skin exposure.
- **Respiratory Protection:** If engineering controls are insufficient or for emergency situations, use a full-face respirator with appropriate cartridges (e.g., type ABEK, EN 14387) or a self-contained breathing apparatus (SCBA).

General Hygiene and Handling

- Keep away from heat, sparks, open flames, and other ignition sources. "No Smoking" policies must be strictly enforced.
- Take precautionary measures against static discharge by grounding and bonding containers and receiving equipment.
- Use only non-sparking tools when handling the substance.
- Avoid breathing vapors or mist.
- Wash hands thoroughly after handling and before breaks.
- Store in a cool, dry, and well-ventilated place in a tightly closed container.

Emergency Procedures

First Aid Measures

- **Inhalation:** Move the person to fresh air. If breathing is difficult or stops, provide artificial respiration and seek immediate medical attention.
- **Skin Contact:** Immediately remove all contaminated clothing. Rinse the affected skin area with plenty of water and shower if necessary. Wash with mild soap and water. Consult a physician if irritation develops.
- **Eye Contact:** Rinse cautiously with water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek medical attention.

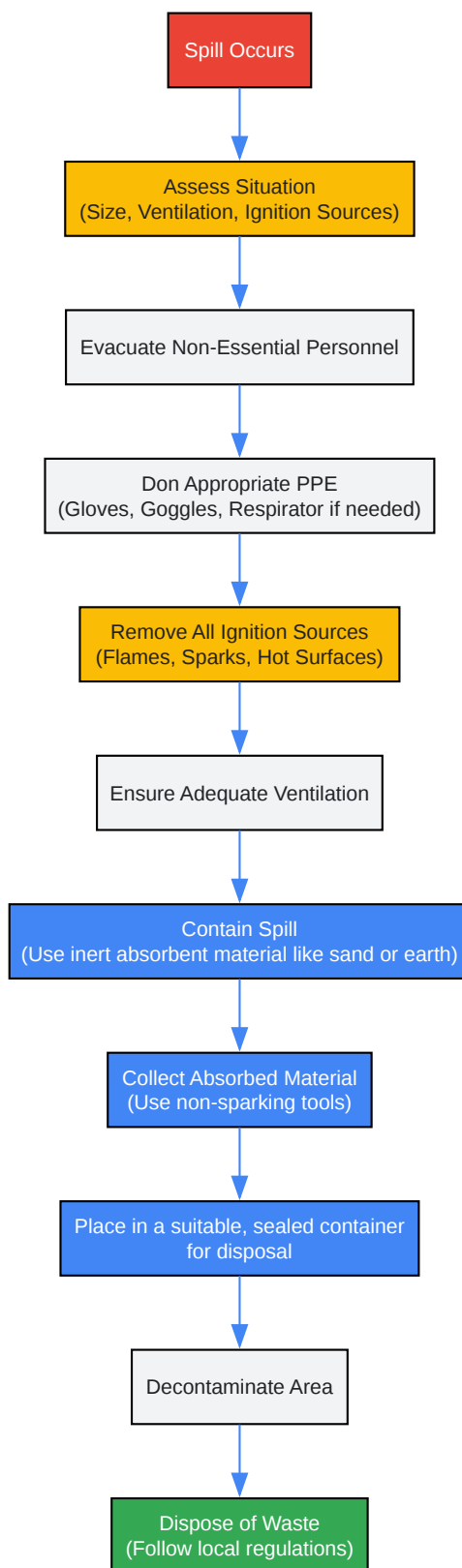
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse the mouth with water and consult a physician immediately.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use alcohol-resistant foam, dry chemical powder, or carbon dioxide for small fires. For large fires, apply water from a distance as a mist or spray to cool containers; solid streams of water may be ineffective.
- Specific Hazards: The substance is flammable. Vapors are heavier than air and can accumulate in low areas, forming explosive mixtures with air. Vapors may travel to a source of ignition and flash back. Containers may explode when heated.
- Protective Equipment: Firefighters should wear full protective gear and a self-contained breathing apparatus (SCBA).

Accidental Release Measures & Workflow

In the event of a spill, a systematic approach is crucial to ensure safety and minimize environmental contamination. The workflow below outlines the necessary steps.



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Figure 1: Workflow for Handling a **Propyl Hexanoate** Spill.

Spill Response Protocol:

- Immediate Actions: Upon a spill, immediately alert personnel in the area and remove all sources of ignition.
- Personal Protection: Don the appropriate personal protective equipment (PPE) as detailed in Section 4.2.
- Ventilation: Ensure the area is well-ventilated, but avoid actions that could create sparks.
- Containment: Prevent further leakage or spillage if it is safe to do so. Do not allow the product to enter drains or waterways. Create a barrier around the spill using an inert, non-combustible absorbent material such as sand, earth, or vermiculite.
- Cleanup: Carefully collect the absorbed material using non-sparking tools and place it into a suitable, closed, and properly labeled container for disposal.
- Disposal: Dispose of the waste material at an approved waste disposal plant, following all local, state, and federal regulations.

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